

Oxydimethanol: A Technical Guide to Its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Oxydimethanol

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Introduction

Oxydimethanol, also known as hydroxymethyl ether or by its CAS number 4407-89-0, is an organic compound with the chemical formula $C_2H_6O_3$.^{[1][2][3][4][5]} It is characterized by two hydroxymethyl groups attached to an ether linkage.^[1] This technical guide provides an in-depth overview of the solubility of **oxydimethanol** in organic solvents, a critical parameter for its application in research, chemical synthesis, and drug development. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide also furnishes a general, robust experimental protocol for determining its solubility.

Physicochemical Properties

A foundational understanding of **oxydimethanol**'s physical and chemical properties is essential for its handling and application.

Property	Value
Molecular Formula	C ₂ H ₆ O ₃ [2][3][4][5]
Molecular Weight	78.07 g/mol [2][3][5]
Appearance	Typically a colorless liquid[1]
Odor	Mild[1]
Boiling Point	-9.2°C at 760 mmHg[3][4]
Density	1.241 g/cm ³ [3][4]
Flash Point	-51.762°C[3][4]
Refractive Index	1.426[3][4]

Note: The reported boiling and flash points appear unusually low and may warrant verification depending on the application.

Solubility Profile of Oxydimethanol

Qualitative assessments indicate that **oxydimethanol** is soluble in water and a variety of organic solvents.[1] This solubility is attributed to its molecular structure, which contains both polar hydroxyl groups and an ether linkage, enabling interactions with a range of solvent types.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **oxydimethanol** in various organic solvents is not readily available. The following table is provided as a template for researchers to populate as experimental data becomes available.

Solvent	Solvent Class	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
e.g., Methanol	Polar Protic	25	Data not available	Data not available
e.g., Acetone	Polar Aprotic	25	Data not available	Data not available
e.g., Toluene	Non-polar	25	Data not available	Data not available
e.g., Dichloromethane	Polar Aprotic	25	Data not available	Data not available
e.g., Dimethyl Sulfoxide	Polar Aprotic	25	Data not available	Data not available

Experimental Protocol for Solubility Determination

The following is a generalized and robust methodology for the experimental determination of the solubility of a compound like **oxydimethanol** in an organic solvent. This protocol is based on the widely accepted shake-flask method.

Objective

To determine the equilibrium solubility of **oxydimethanol** in a selected organic solvent at a specified temperature.

Materials

- **Oxydimethanol**
- Selected organic solvent(s) of high purity
- Analytical balance
- Temperature-controlled shaker or incubator
- Vials with tight-fitting caps

- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC, GC, or NMR)

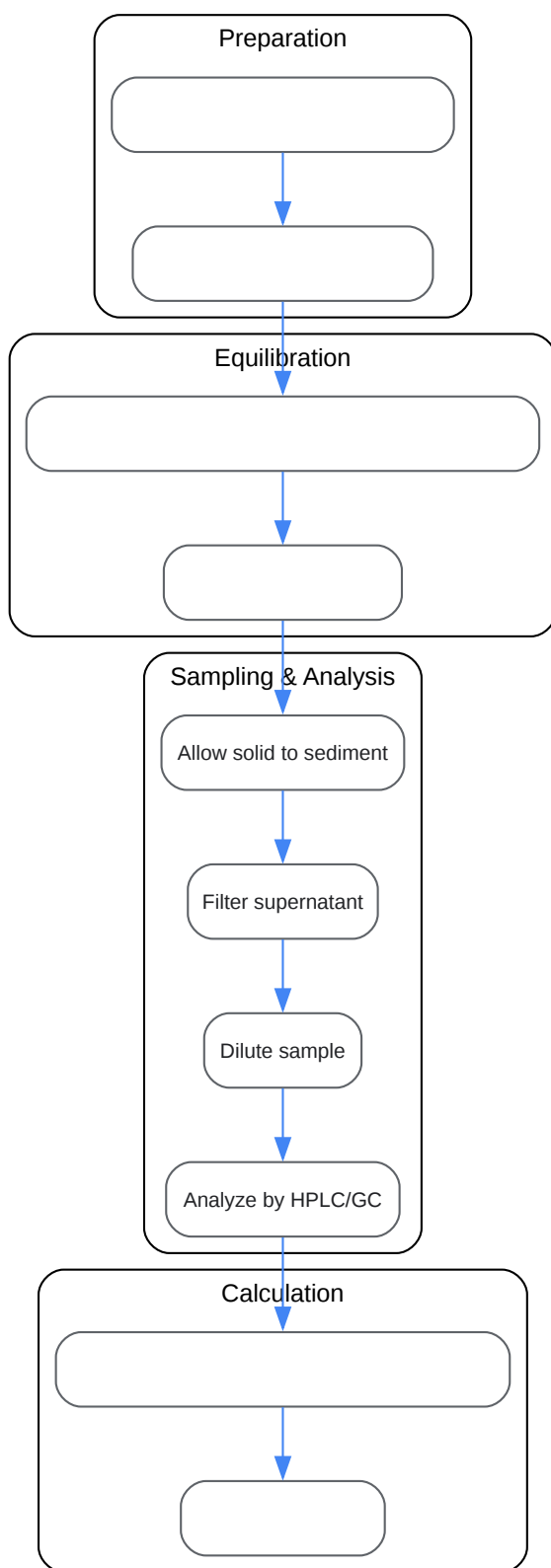
Methodology

- Preparation of Saturated Solution:
 - Add an excess amount of **oxydimethanol** to a vial. The presence of undissolved solid at the end of the equilibration period is crucial to ensure that a saturated solution has been achieved.
 - Record the exact amount of **oxydimethanol** added.
 - Add a known volume or mass of the selected organic solvent to the vial.
- Equilibration:
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and the dissolution rate of the solute.
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed at the set temperature to allow the undissolved solid to sediment.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean, dry vial to remove any undissolved microparticles.
- Quantification:

- Accurately dilute the filtered saturated solution with a known volume of the same solvent to bring the concentration into the linear range of the analytical instrument.
- Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC, GC) to determine the concentration of **oxydimethanol**.
- Prepare a calibration curve using standard solutions of **oxydimethanol** of known concentrations.
- Calculation of Solubility:
 - From the concentration of the diluted sample and the dilution factor, calculate the concentration of **oxydimethanol** in the original saturated solution.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **oxydimethanol**.



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Caption: Workflow for Solubility Determination

Conclusion

While qualitative data suggests that **oxydimethanol** is soluble in a range of organic solvents, a clear need exists for quantitative studies to precisely define its solubility profile. The experimental protocol detailed in this guide provides a standardized framework for researchers to generate this critical data. A comprehensive understanding of **oxydimethanol**'s solubility will be instrumental in optimizing its use in various scientific and industrial applications, from reaction chemistry to the formulation of novel pharmaceutical products.

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